

# Sulforhodamine G 2-DE gel staining

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Sulforhodamine G

CAS No.: 5873-16-5

Cat. No.: S596859

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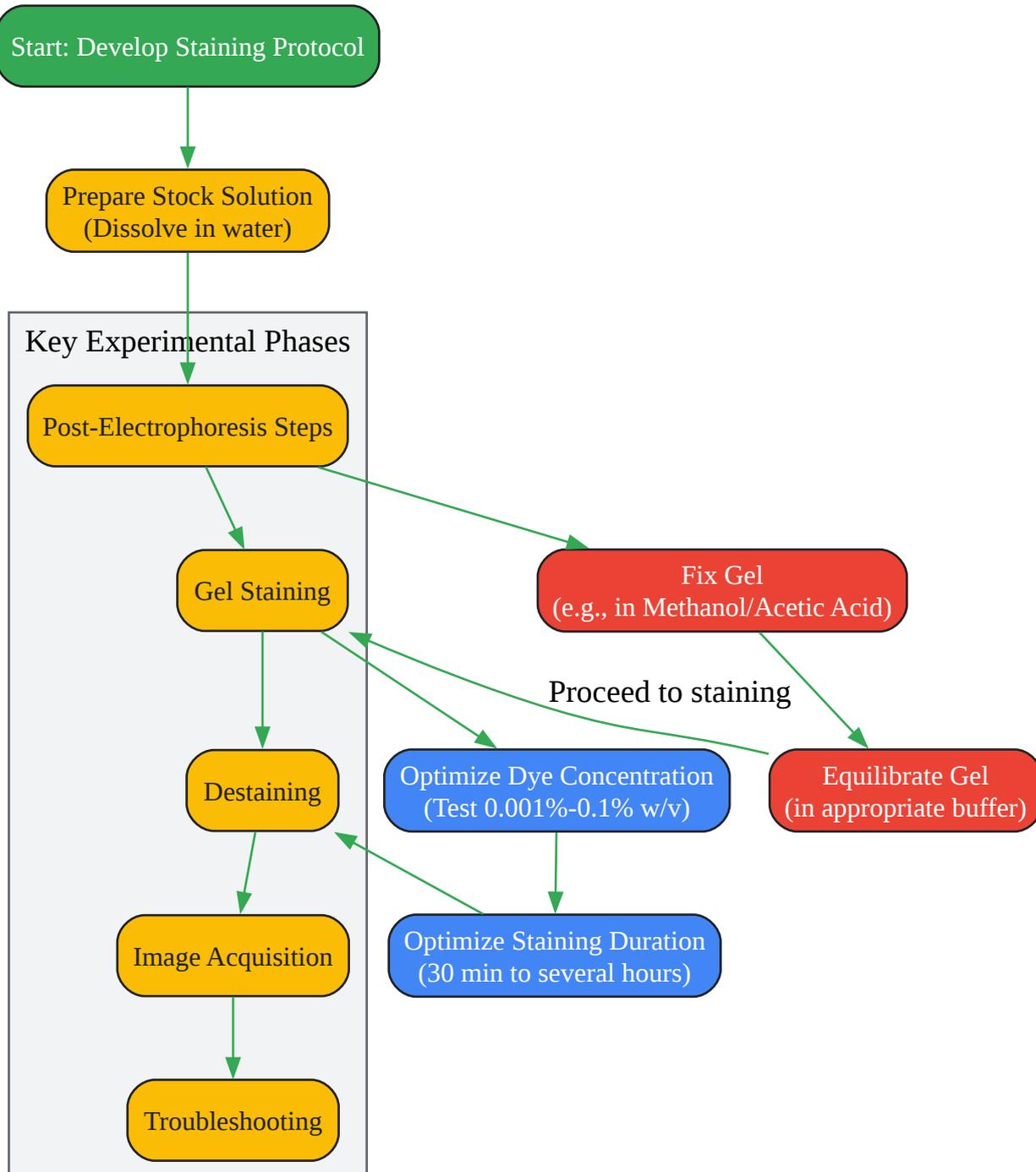
## Sulforhodamine G Basic Properties

The table below summarizes the key characteristics of **Sulforhodamine G** as provided by a commercial supplier [1].

Property	Description
Chemical Name	Sulforhodamine G
CAS Number	5873-16-5
Molecular Formula	$C_{25}H_{25}N_2NaO_7S_2$
Molecular Weight	530.6 g/mol
Excitation/Emission ( $\lambda_{Ex}$ / $\lambda_{Em}$ )	529 nm / 548 nm
Physical Form	Orange-red solid, soluble in water
Primary Documented Use	Polar tracer for studies of cell morphology and neuronal communication [1]
Cellular Permeability	Membrane impermeant [1]

## Proposed Workflow for Protocol Development

Given the lack of a direct protocol, the following workflow outlines a logical approach to adapt **Sulforhodamine G** for protein detection in gels, based on its properties and standard practices for fluorescent dyes.



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## Critical Parameters for Method Optimization

When developing the protocol, paying close attention to the following parameters will be crucial for success:

- **Dye Concentration and Staining Time:** You will need to empirically determine the optimal dye concentration and staining duration. A good starting point would be to test a range of **0.001% to 0.1% (w/v) Sulforhodamine G** in a mild buffer like 1% acetic acid, with staining times from **30 minutes to several hours** at room temperature, protected from light.
- **Destaining Process:** To reduce background fluorescence, a destaining step will be necessary. This typically involves washing the gel with a mild acidic solution (e.g., 1% acetic acid) until the background is low and protein spots are clearly visible.
- **Compatibility with MS:** If your downstream application includes mass spectrometry, you must verify that the staining protocol is compatible. This often involves using a fixative that does not cross-link proteins (like acetic acid) and ensuring the dye does not modify amino acid residues in a way that interferes with analysis.

## Important Limitations and Alternatives

- **Lack of Validation:** It is critical to note that the use of **Sulforhodamine G** as a gel stain is **not a validated method**. Its performance in terms of sensitivity, dynamic range, and compatibility with downstream protein analysis is unknown.
- **Consider Established Alternatives:** For reliable results, you may consider using well-established fluorescent protein gel stains such as **SYPRO Ruby**, **Deep Purple**, or **Krypton/Platinum stains**, which offer high sensitivity and are known to be MS-compatible.

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## References

1. Sulforhodamine G [biotium.com]

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**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)